

Unveiling the Potential: A Technical Guide to the Biological Activity of 2-Ethylfenchol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Ethylfenchol**

Cat. No.: **B3419156**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethylfenchol, a synthetic tertiary alcohol, is a molecule of interest primarily recognized for its distinct sensory characteristics.^[1] Chemically designated as 2-ethyl-1,3,3-trimethyl-2-norbornanol, it is a derivative of fenchol, a bicyclic monoterpenoid.^{[2][3]} While extensively utilized in the flavor and fragrance industries for its earthy, camphor-like aroma and taste, its broader biological activities remain largely unexplored.^{[2][4][5]} This technical guide provides a comprehensive overview of the current knowledge on **2-Ethylfenchol**, including its physicochemical properties and a discussion of the potential biological activities inferred from its parent compound, fenchol, and related derivatives. This document aims to serve as a foundational resource for researchers and professionals in drug discovery and development, highlighting potential avenues for future investigation.

Physicochemical Properties of 2-Ethylfenchol

A clear, colorless to pale yellow liquid, **2-Ethylfenchol** possesses defined physical and chemical characteristics that are crucial for its application and for designing experimental studies.^[4] These properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂ O	[2]
Molecular Weight	182.30 g/mol	
CAS Number	18368-91-7	[2]
Appearance	Colorless to pale yellow clear liquid	[4]
Boiling Point	105 °C at 15 mmHg	[1] [2]
Density	0.956 g/mL at 25 °C	[1] [2]
Refractive Index	n _{20/D} 1.482	[1] [2]
Flash Point	192 °F (88.89 °C)	[4]
Solubility	Soluble in ethanol, propylene glycol, and most fixed oils; Insoluble in water.	[2]
Optical Activity	[α] _{20/D} -12°, c = 1.5 in ethanol	[1]

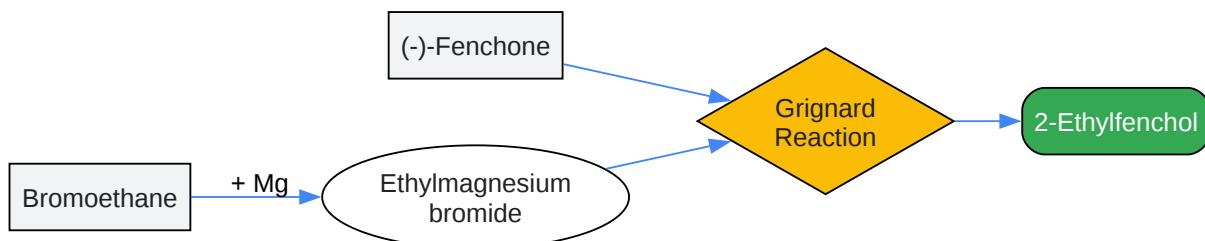
Organoleptic Profile

The sensory characteristics of **2-Ethylfenchol** are its most well-documented attributes, leading to its use as a flavoring agent and fragrance.[\[2\]](#)[\[5\]](#)

Profile	Description
Odor	Earthy, camphor-like, with cooling, citrus, lime-like, and fruity blueberry nuances. [2] [4] It is also described as having diffusive ambery and patchouli undertones. [4]
Taste	At 10 ppm, it exhibits a camphor-like cooling, citrus, and fresh taste. [1] [2]

Synthesis of 2-Ethylfenchol

The synthesis of **2-Ethylfenchol** is a key process for its commercial availability. A common laboratory and industrial preparation involves the Grignard reaction, starting from (-)-Fenchone and Bromoethane.



[Click to download full resolution via product page](#)

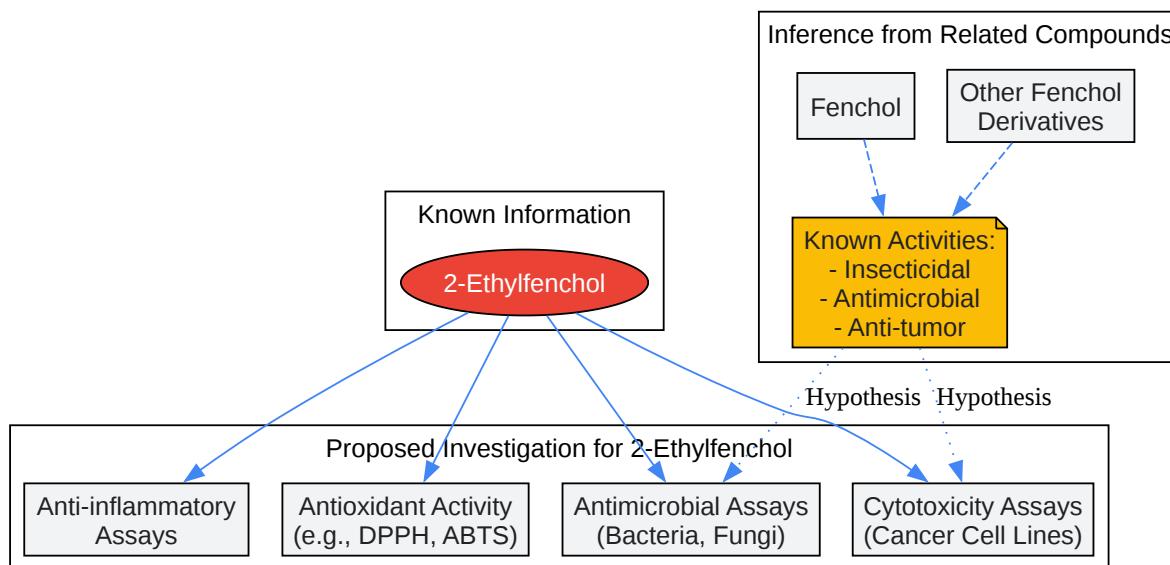
A diagram illustrating the synthesis of **2-Ethylfenchol** from (-)-Fenchone.

Potential Biological Activities: An Extrapolation from Fenchol and its Derivatives

Direct research into the pharmacological activities of **2-Ethylfenchol** is currently limited. However, the biological activities of its parent compound, fenchol, and other derivatives suggest promising areas for future investigation. Fenchol itself is a component of various essential oils and is used in traditional medicine.^[6]

Potential Research Areas for 2-Ethylfenchol

The structural similarity of **2-Ethylfenchol** to other biologically active terpenoids suggests several potential avenues for research. The following diagram outlines a logical workflow for investigating these potential activities.

[Click to download full resolution via product page](#)

A workflow for investigating the potential biological activities of **2-Ethylfenchol**.

Antimicrobial and Insecticidal Properties

Fenchol and its esters have been investigated for their insecticidal and antimicrobial properties. [6] For instance, natural Tschimganin, a terpenoid ester compound for which fenchol can be a starting material in analog synthesis, exhibits good insecticidal, anti-tumor, and broad-spectrum antibacterial activities.[6] This suggests that **2-Ethylfenchol** could be a candidate for similar screening assays.

Anti-inflammatory and Antioxidant Effects

While a direct link is yet to be established for **2-Ethylfenchol**, there is a mention of "Anti-Inflammation" and "Antioxidants" in a commercial context, which may warrant further scientific validation.[7] Phenolic lipids, another class of natural compounds, are known for their antioxidant activities, which are influenced by the length of their alkyl chains.[8] Although

structurally different, this principle of how structural modifications impact activity could be relevant in studying fenchol derivatives.

Experimental Protocols: A Call for Future Research

Currently, there are no published, detailed experimental protocols specifically for the biological activity of **2-Ethylfenchol**. Researchers interested in this molecule would need to adapt standard assays for antimicrobial, cytotoxic, anti-inflammatory, and antioxidant activities.

Example Protocol Outline: In Vitro Antimicrobial Assay

- Preparation of **2-Ethylfenchol** Stock Solution: Dissolve **2-Ethylfenchol** in a suitable solvent (e.g., DMSO) to create a high-concentration stock solution.
- Microorganism Culture: Grow selected bacterial and fungal strains in appropriate liquid media to a logarithmic phase.
- Broth Microdilution Assay:
 - Prepare serial dilutions of the **2-Ethylfenchol** stock solution in a 96-well microtiter plate.
 - Inoculate each well with a standardized suspension of the test microorganism.
 - Include positive (standard antibiotic/antifungal) and negative (vehicle control) controls.
 - Incubate the plates under appropriate conditions (temperature, time).
- Determination of Minimum Inhibitory Concentration (MIC): The MIC is determined as the lowest concentration of **2-Ethylfenchol** that visibly inhibits the growth of the microorganism.

Conclusion and Future Directions

2-Ethylfenchol is a well-characterized synthetic compound with established applications in the flavor and fragrance industries. Its biological activity profile, however, remains a nascent field of study. Based on the known activities of its parent compound, fenchol, and other terpenoid derivatives, **2-Ethylfenchol** presents a compelling case for further investigation into its potential antimicrobial, insecticidal, anti-inflammatory, and antioxidant properties. The information and proposed research framework provided in this guide aim to catalyze future

research efforts to unlock the full therapeutic and biotechnological potential of this intriguing molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scientificlabs.ie [scientificlabs.ie]
- 2. 2-ETHYLFENCHOL | 18368-91-7 [chemicalbook.com]
- 3. foreverest.net [foreverest.net]
- 4. 2-ethyl fenchol, 18368-91-7 [thegoodscentscompany.com]
- 5. 2-ethyl Fenchol (18368-91-7) | Chemical Product Exporter [chemicalbull.com]
- 6. foreverest.net [foreverest.net]
- 7. 2-Ethyl Fenchol (Terrasol) – Earthy Woody [myskinrecipes.com]
- 8. Biological activity of phenolic lipids - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling the Potential: A Technical Guide to the Biological Activity of 2-Ethylfenchol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3419156#potential-biological-activity-of-2-ethylfenchol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com